

Essential Safety and Logistical Information for Handling Chrysin 6-C-glucoside

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Compound of Interest

Compound Name: Chrysin 6-C-glucoside

Cat. No.: B15591995

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Disclaimer: No specific Safety Data Sheet (SDS) for **Chrysin 6-C-glucoside** was located. The following guidance is based on the SDS for the related compound, Chrysin, and general best practices for handling non-hazardous chemical powders in a laboratory setting. It is crucial to conduct a site-specific risk assessment before handling this or any chemical.

This document provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans for researchers, scientists, and drug development professionals working with **Chrysin 6-C-glucoside**.

Personal Protective Equipment (PPE)

When handling **Chrysin 6-C-glucoside**, which is a powder, the primary goal is to prevent inhalation and skin/eye contact.^[1] The following PPE is recommended:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.^[2]
- Skin and Body Protection: A standard lab coat should be worn to protect against incidental contact.^[1]
- Hand Protection: Wear appropriate protective gloves, such as nitrile gloves, to prevent skin exposure.^{[3][4]}
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required.^[2] However, if there is a risk of generating dust,

engineering controls like a fume hood should be used. If engineering controls are not feasible, a respirator may be necessary.[3]

Operational Plan: Handling Procedures

- Preparation: Before handling, ensure the work area is clean and uncluttered. If not already present, prepare a stock solution by dissolving the **Chrysin 6-C-glucoside** powder in a suitable solvent such as DMSO, Pyridine, Methanol, or Ethanol.[5]
- Weighing:
 - Perform all weighing operations within a fume hood or a ventilated enclosure to minimize the risk of inhaling airborne particles.
 - Use a microbalance for accurate measurement of small quantities.
 - Handle the powder gently to avoid creating dust.
- Dissolving:
 - In the fume hood, slowly add the weighed powder to the chosen solvent in an appropriate container.
 - Stir the solution gently until the powder is fully dissolved.
- Storage: Store **Chrysin 6-C-glucoside** in a dry, cool, and well-ventilated place. Keep the container tightly closed.[2]

Disposal Plan

As Chrysin is not classified as hazardous, it is likely that **Chrysin 6-C-glucoside** can be disposed of as non-hazardous waste. However, always consult your institution's Environmental Health and Safety (EHS) department for specific guidance.[6]

- Solid Waste: Uncontaminated solid waste, such as empty containers and weighing paper, can likely be disposed of in the regular trash.[7]

- **Liquid Waste:** Small quantities of solutions may be permissible for drain disposal with copious amounts of water, but this is highly dependent on local regulations.[8] It is generally recommended to collect liquid chemical waste in a designated, labeled container for pickup by your institution's hazardous waste management.[6]
- **Contaminated Materials:** Any materials that come into contact with the chemical, such as gloves and paper towels, should be collected in a designated waste container.[6]

Quantitative Data

The following table summarizes the physical and chemical properties of the related compound, Chrysin.

Property	Value
Physical State	Powder Solid[2]
Appearance	Yellow[2]
Molecular Formula	C15H10O4[2]
Molecular Weight	254.24[2]
Melting Point/Range	284 - 290 °C / 543.2 - 554 °F[2]
Water Solubility	0.084 g/l at 25 °C[9]
Partition Coefficient (n-octanol/water)	3.52[9]

Experimental Protocol: Preparation of a Stock Solution

This protocol outlines the steps for preparing a stock solution of a powdered chemical compound like **Chrysin 6-C-glucoside**.

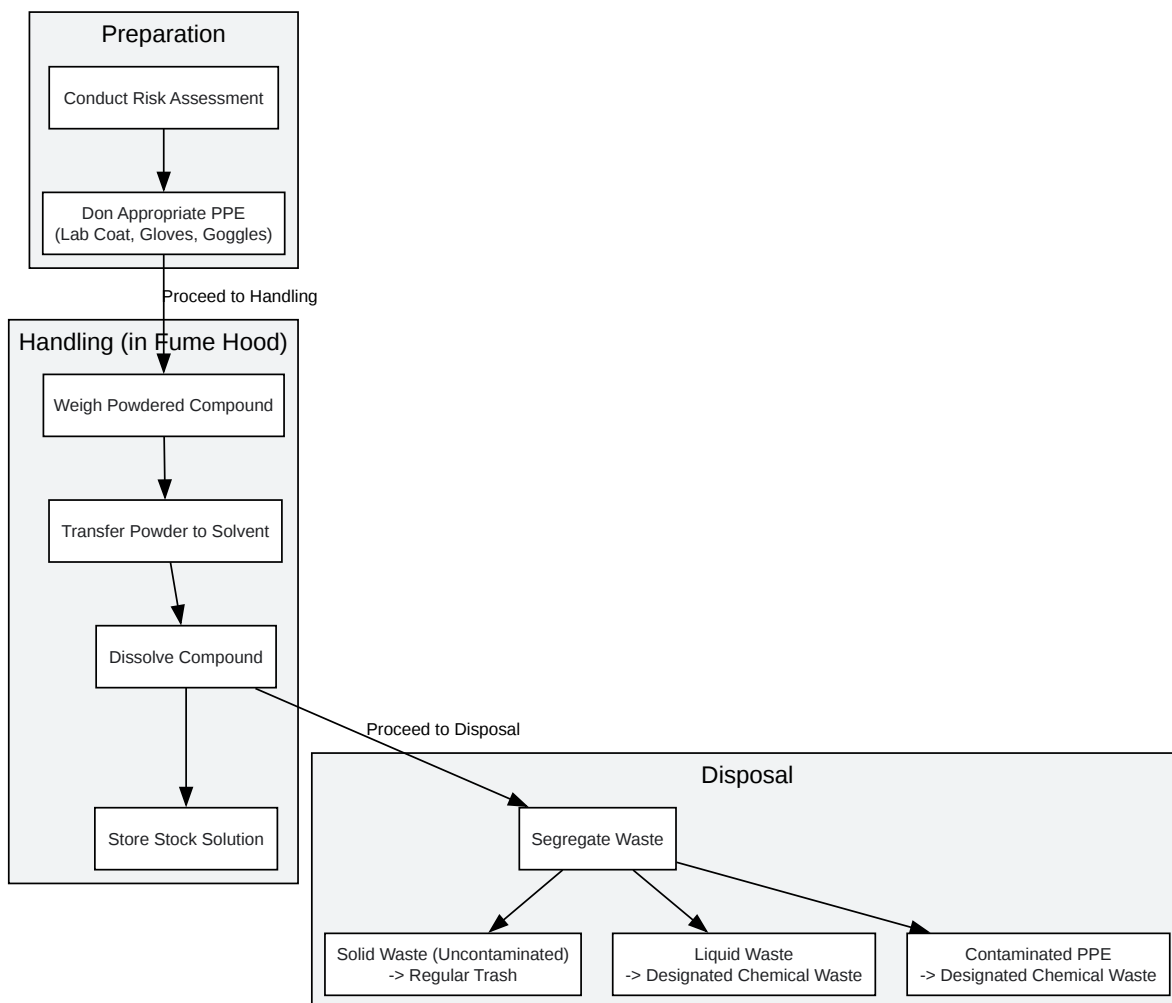
- **Calculate Required Mass:** Determine the mass of the powdered compound needed to achieve the desired concentration and volume of the stock solution.

- **Set Up Work Area:** Ensure the chemical fume hood is operational and the work surface is clean. Assemble all necessary equipment, including the powdered compound, solvent, appropriate glassware, a stir bar, and a stir plate.
- **Don Personal Protective Equipment:** Put on a lab coat, safety glasses, and nitrile gloves.
- **Weigh the Compound:**
 - Place a clean, empty weigh boat on the analytical balance and tare it.
 - Carefully add the powdered compound to the weigh boat until the desired mass is reached.
 - Record the exact mass.
- **Transfer the Compound:**
 - Carefully transfer the weighed powder from the weigh boat into a clean, appropriately sized beaker or flask containing a stir bar.
- **Add Solvent:**
 - Measure the required volume of the appropriate solvent using a graduated cylinder.
 - Slowly add the solvent to the beaker or flask containing the powder.
- **Dissolve the Compound:**
 - Place the beaker or flask on a stir plate and begin stirring.
 - Gently stir the mixture until the powder is completely dissolved.
- **Transfer and Store:**
 - Once dissolved, transfer the stock solution to a clearly labeled storage container. The label should include the name of the compound, concentration, solvent, and date of preparation.
 - Store the solution under the recommended conditions.

- Clean Up:
 - Dispose of all waste materials according to the disposal plan.
 - Clean all glassware and the work area.
 - Remove and dispose of gloves properly.
 - Wash hands thoroughly.

Visualizations

Workflow for Handling and Disposal of Chrysin 6-C-glucoside



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Caption: Workflow for Handling and Disposal of **Chrysin 6-C-glucoside**.

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